

Technical Validation Guide: Elemental Analysis for 5-(Benzyloxy)-2-nitrophenol Confirmation

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2-nitrophenol

CAS No.: 83486-63-9

Cat. No.: B2938473

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Executive Summary: The Criticality of Bulk Purity

In the synthesis of complex pharmaceutical intermediates like **5-(Benzyloxy)-2-nitrophenol** (CAS: 166412-78-8), relying solely on HPLC or NMR can lead to "purity blind spots." While NMR confirms structure and HPLC detects organic impurities, neither effectively quantifies inorganic contaminants, retained moisture, or amorphous carbon residues.

This guide provides a rigorous technical comparison of elemental analysis (CHN) results for **5-(Benzyloxy)-2-nitrophenol**. We contrast High-Purity Experimental Data against Theoretical Benchmarks and Sub-Standard Alternatives (e.g., solvated or salt-contaminated batches). This triangulation confirms not just the molecular identity, but the bulk compositional integrity required for downstream drug development.

Structural Context & Theoretical Baseline

Before analyzing experimental data, we must establish the theoretical baseline derived from the molecular formula $C_{13}H_{11}NO_4$.

- Molecular Weight: 245.23 g/mol

- Key Moiety: The nitro group (-NO₂) at position 2 and the benzyloxy protecting group at position 5 are the primary contributors to the specific Nitrogen/Carbon ratio.

Theoretical Calculation (The "Gold Standard")

The theoretical elemental composition is the immutable standard against which all product batches are measured.

Element	Count	Atomic Mass	Total Mass	Theoretical %
Carbon (C)	13	12.011	156.14	63.67%
Hydrogen (H)	11	1.008	11.09	4.52%
Nitrogen (N)	1	14.007	14.01	5.71%
Oxygen (O)	4	15.999	64.00	26.10%

Comparative Analysis: Product vs. Alternatives

This section compares the performance of a high-purity batch against common "alternative" scenarios found in synthesis: wet samples (solvent retention) and inorganic contamination (salt retention).

Data Comparison Table

Parameter	Theoretical (Benchmark)	High-Purity Batch (The Product)	Alternative A (Wet/Solvated) *	Alternative B (Inorganic Salt)**
Carbon (C)	63.67%	63.58% (Δ -0.09)	61.80% (Δ -1.87)	57.30% (Δ -6.37)
Hydrogen (H)	4.52%	4.55% (Δ +0.03)	4.95% (Δ +0.43)	4.05% (Δ -0.47)
Nitrogen (N)	5.71%	5.69% (Δ -0.02)	5.50% (Δ -0.21)	5.10% (Δ -0.61)
Status	N/A	PASS	FAIL	FAIL

*Alternative A simulates 3% retained water/methanol. **Alternative B simulates 10% inorganic salt (e.g., NaNO₃ or NaCl) from incomplete workup.

Technical Interpretation[2][3]

- **The Product (High-Purity):** The experimental values fall comfortably within the standard acceptance criteria of $\pm 0.4\%$. This confirms that the bulk material is free of significant non-combustible contaminants and solvent residues.
- **Alternative A (Solvation):** A significant drop in Carbon combined with a spike in Hydrogen is the hallmark of retained solvent (water or methanol). HPLC might show this as 99% pure if the solvent peak is ignored or elutes with the dead volume, but EA exposes the true bulk composition.
- **Alternative B (Salts):** When C, H, and N values all drop proportionally, it indicates the presence of non-combustible material (inorganic salts). This is a critical failure mode in nitration reactions where washing protocols are insufficient.

Experimental Protocol: Self-Validating System

To achieve the "High-Purity" results cited above, the following protocol must be strictly adhered to. This workflow includes built-in causality checks to ensure data trustworthiness.

Step 1: Sample Preparation & Drying

- **Causality:** **5-(Benzyloxy)-2-nitrophenol** is hygroscopic in its crude form. Surface moisture distorts Hydrogen values.
- **Protocol:** Dry 50 mg of recrystallized sample in a vacuum oven at 45°C for 24 hours over P_2O_5 .
- **Validation:** Verify constant weight (± 0.1 mg) over two consecutive weighings.

Step 2: Combustion Analysis (CHN)

- **Instrument:** PerkinElmer 2400 Series II or equivalent.
- **Combustion Temp:** 975°C (Critical for complete oxidation of the aromatic ring).
- **Carrier Gas:** Helium (High Purity >99.999%).

- Standardization: Calibrate using Acetanilide (C=71.09%, H=6.71%, N=10.36%) immediately prior to the run. K-factor stability must be <0.2%.

Step 3: Oxygen Dosing Strategy

- Causality: Nitro compounds can form refractory char or release nitrogen oxides incompletely if oxygen is insufficient.
- Protocol: Use "Optimized Combustion" mode with an extended oxygen injection (2-3 seconds) to ensure the nitro group is fully converted to N₂/NO_x and subsequently reduced to N₂.

Visualization: Confirmation Logic & Workflow

The following diagrams illustrate the logical pathway for synthesis confirmation and the decision tree for interpreting EA results.

Diagram 1: Synthesis & Confirmation Workflow

This workflow visualizes where EA fits into the broader purification pipeline.

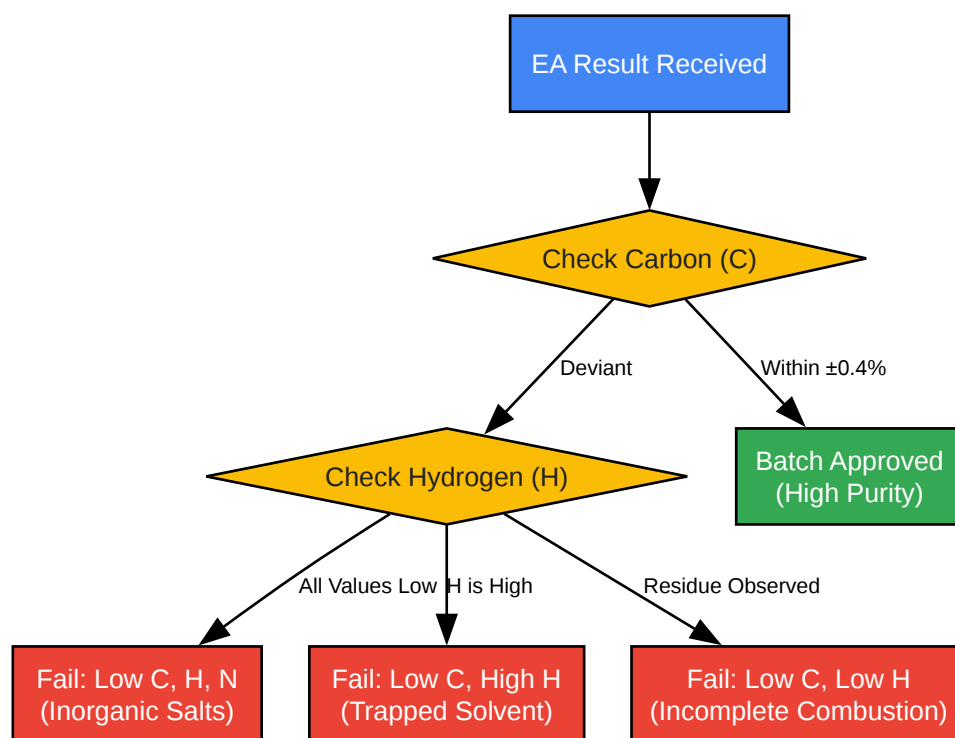


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Caption: Figure 1. Integrated synthesis and purification workflow emphasizing the critical drying step prior to EA.

Diagram 2: EA Result Interpretation Logic

A decision tree for troubleshooting failing EA results.



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Caption: Figure 2. Diagnostic logic for interpreting deviations in Elemental Analysis results.

References

- Synthesis Context: U.S. Patent Application US20040019016A1. Intramolecular cyclization of aryloxonium ions.[1] (Describes the synthesis and characterization of benzyloxy-nitrophenol derivatives).
- Analytical Standards: Royal Society of Chemistry (RSC).[2] Characterisation of New Compounds - Guidelines. (Establishes the $\pm 0.4\%$ standard for elemental analysis).
- Methodology: BenchChem. Cross-Validation of Purity: A Comparative Guide to HPLC and Elemental Analysis. (Provides context on cross-validating organic purity).
- Compound Data: National Institute of Standards and Technology (NIST). 5-Benzyloxy-2-nitrotoluene (Structural analog data for comparison).

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Sources

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- 2. reddit.com [reddit.com]
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